

Proper Disposal of INCB059872: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: INCB059872

Cat. No.: B1192888

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of the potent LSD1 inhibitor **INCB059872** is a critical component of laboratory safety and environmental responsibility. This document provides essential logistical information and a step-by-step operational plan for the proper disposal of **INCB059872**, aligning with general best practices for potent pharmaceutical compounds. Adherence to these procedures is vital to minimize exposure risks and prevent environmental contamination.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to consult the specific Safety Data Sheet (SDS) provided by the manufacturer for **INCB059872**. All handling and disposal activities must be conducted within a certified chemical fume hood while wearing appropriate Personal Protective Equipment (PPE).

Recommended Personal Protective Equipment:

| PPE Category | Specification |
|----------------|------------------------------------|
| Gloves | Chemical-resistant nitrile gloves. |
| Eye Protection | Safety glasses or goggles. |
| Lab Coat | Standard laboratory coat. |

Step-by-Step Disposal Protocol

Due to its nature as a potent, biologically active compound, all waste materials contaminated with **INCB059872** must be treated as hazardous chemical waste. Follow institutional, local, and national regulations for hazardous waste disposal.

Step 1: Waste Segregation and Collection

Proper segregation at the point of generation is crucial to ensure safe handling and disposal.

- Solid Waste:
 - Collect all solid materials contaminated with **INCB059872** in a dedicated, clearly labeled hazardous waste container. This includes:
 - Unused or expired **INCB059872** powder.
 - Contaminated consumables (e.g., weigh boats, pipette tips, tubes).
 - Used PPE (gloves, etc.).
 - Absorbent materials from any spills.
 - The container must be made of a compatible material (e.g., high-density polyethylene) with a secure, tight-fitting lid.
- Liquid Waste:
 - Collect all liquid waste containing **INCB059872** in a designated, leak-proof hazardous waste container. This includes:
 - Experimental solutions.
 - Solvent rinses used for decontamination.
 - Do not mix with incompatible waste streams.
- Sharps Waste:
 - Dispose of any sharps (e.g., needles, syringes, contaminated glassware) in a designated, puncture-resistant sharps container specifically labeled for chemically contaminated

sharps.

Step 2: Labeling of Hazardous Waste Containers

Clear and accurate labeling is mandatory for regulatory compliance and safety.

- Solid Waste Container Labeling:
 - "Hazardous Waste"
 - "**INCB059872** Solid Waste"
 - Date of initial waste accumulation.
- Liquid Waste Container Labeling:
 - "Hazardous Liquid Waste"
 - "**INCB059872** in [Solvent Name(s)]"
 - An approximate concentration of **INCB059872**.

Step 3: Decontamination of Non-Disposable Labware

All reusable labware (e.g., glassware, stir bars) that has come into contact with **INCB059872** must be thoroughly decontaminated.

- Initial Rinse: Rinse the labware multiple times with a suitable solvent (e.g., ethanol or acetone) to remove residual compound.
- Collect Rinsate: All solvent rinsate must be collected as hazardous liquid waste.
- Final Wash: After the solvent rinse, wash the labware with a standard laboratory detergent and rinse thoroughly with water.

Step 4: Storage of Hazardous Waste

Store all hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.

- The SAA should feature secondary containment (e.g., a chemical-resistant tray) to manage potential leaks.
- Ensure the SAA is located away from heat sources and incompatible chemicals.

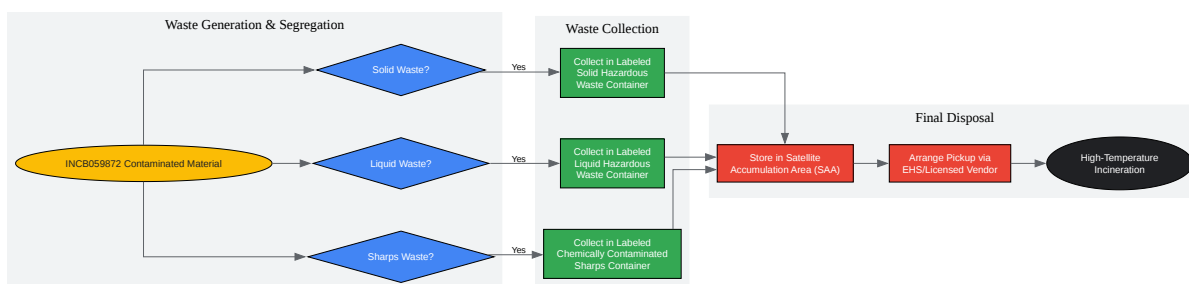
Step 5: Final Disposal

The final disposal of **INCB059872** waste must be handled by licensed professionals.

- Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a contracted hazardous waste management service.
- Do not dispose of **INCB059872** down the drain or in the regular trash. High-temperature incineration by a licensed facility is the recommended method for the destruction of potent pharmaceutical compounds.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **INCB059872**.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com